

Glycyl tyrosine CAS number and molecular weight.

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Compound of Interest

Compound Name: Glycyl tyrosine

Cat. No.: B1441352

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An In-depth Technical Guide to Glycyl-L-tyrosine

This technical guide provides a comprehensive overview of Glycyl-L-tyrosine, a dipeptide of significant interest to researchers, scientists, and professionals in drug development. It covers the fundamental chemical properties, biological applications, and detailed experimental methodologies related to this compound.

Core Chemical and Physical Properties

Glycyl-L-tyrosine is a dipeptide composed of glycine and L-tyrosine. It exists in both anhydrous and dihydrate forms, each with distinct properties. The dihydrate form is often utilized in applications requiring high solubility.

Property	Anhydrous Glycyl-L-tyrosine	Glycyl-L-tyrosine Dihydrate
CAS Number	658-79-7[1][2][3][4][5][6][7]	39630-46-1[8][9][10][11]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₄ [1][3][4][6][7]	C ₁₁ H ₁₄ N ₂ O ₄ · 2H ₂ O[8]
Molecular Weight	238.24 g/mol [1][2][3][4][5][6][7][12]	274.27 g/mol [8][9][11]
Appearance	White to off-white solid[3]	White to off-white solid
Melting Point	278–285 °C (with decomposition)[3]	Not available
Solubility	Poorly soluble in water	Highly soluble in water[9][13][14][15]
Storage Conditions	Store sealed and dry, below – 20 °C[3]	Store sealed and dry, below – 20 °C

Biological Significance and Key Applications

The primary advantage of Glycyl-L-tyrosine over free L-tyrosine is its significantly higher aqueous solubility, which addresses a major formulation challenge in various biomedical applications.[2][9][15]

Parenteral Nutrition

L-tyrosine is an essential amino acid, particularly for neonates and patients with metabolic stress, but its low solubility has historically limited its inclusion in parenteral nutrition solutions.[9] Glycyl-L-tyrosine serves as a highly soluble and bioavailable source of tyrosine for intravenous feeding.[5][8] Once administered, it is rapidly hydrolyzed by peptidases in the body to release free glycine and L-tyrosine, which then become available for protein synthesis and other metabolic processes.[5][8][16] Clinical studies in neonates and animal models have demonstrated that parenteral administration of Glycyl-L-tyrosine effectively maintains tyrosine levels, supports growth, and promotes nitrogen balance.[5][9][17]

Cell Culture Media Supplementation

In the manufacturing of biologics using cell cultures (e.g., Chinese Hamster Ovary (CHO) cells), L-tyrosine is a critical nutrient for cell growth and protein production.[3][15] The poor solubility of L-tyrosine at neutral pH necessitates the use of separate, high-pH feed streams, which complicates the manufacturing process and introduces risks of pH fluctuations and precipitation.[13][15] Glycyl-L-tyrosine, particularly the dihydrate form, offers a highly soluble alternative that can be incorporated directly into pH-neutral concentrated feed media.[13][14][15] This simplifies the feeding strategy to a single-line process, reducing operational costs and improving process robustness and consistency.[13][14]

Experimental Protocols

Chemical Synthesis of Glycyl-L-tyrosine (Acyl Chloride Method)

This protocol describes a common method for the chemical synthesis of Glycyl-L-tyrosine.[6][7][10][12]

Step 1: Preparation of Glycyl Chloride Hydrochloride

- Combine glycine (1.0 kg) and thionyl chloride (3.0 kg) in a suitable reaction vessel.
- Heat the mixture to a gentle reflux and maintain for 6-8 hours.
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure.
- The resulting solid is triturated with isopropyl ether and then centrifuged to yield glycyl chloride hydrochloride.

Step 2: Synthesis of Glycyl-L-tyrosine

- Dissolve L-tyrosine (1.0 kg) in water (8.0 kg).
- Slowly add an alkaline solution, such as potassium carbonate (3.8 kg), while cooling the mixture to approximately -5°C.
- Add the glycyl chloride hydrochloride (1.1 kg) in portions, ensuring the temperature is maintained below 10°C.

- Once the addition is complete, allow the reaction to proceed at 0-5°C for 3-5 hours. Monitor the reaction for the disappearance of L-tyrosine.
- Adjust the pH of the solution to 4.3-5.0 using dilute hydrochloric acid (3N).
- The resulting precipitate, crude Glycyl-L-tyrosine, is collected by filtration.

Step 3: Purification

- The crude product can be further purified by recrystallization from water to achieve the desired purity for pharmaceutical or cell culture applications.

Enzymatic Hydrolysis by Carboxypeptidase A

The enzymatic cleavage of Glycyl-L-tyrosine is a key aspect of its biological activity.

Carboxypeptidase A (CPA), a zinc-containing protease, can hydrolyze the peptide bond. The reactivity of CPA towards Glycyl-L-tyrosine is notably pH-dependent.[\[18\]](#)[\[19\]](#)

- At low pH: The di-ionic form of the dipeptide is prevalent and undergoes hydrolysis via a nucleophilic mechanism, forming an acyl-enzyme intermediate.[\[18\]](#)[\[19\]](#)
- At high pH: The mono-ionic form of the dipeptide dominates. In this state, it acts as an inhibitor by chelating the active-site zinc ion, which blocks the catalytic activity of the enzyme.[\[18\]](#)[\[19\]](#)

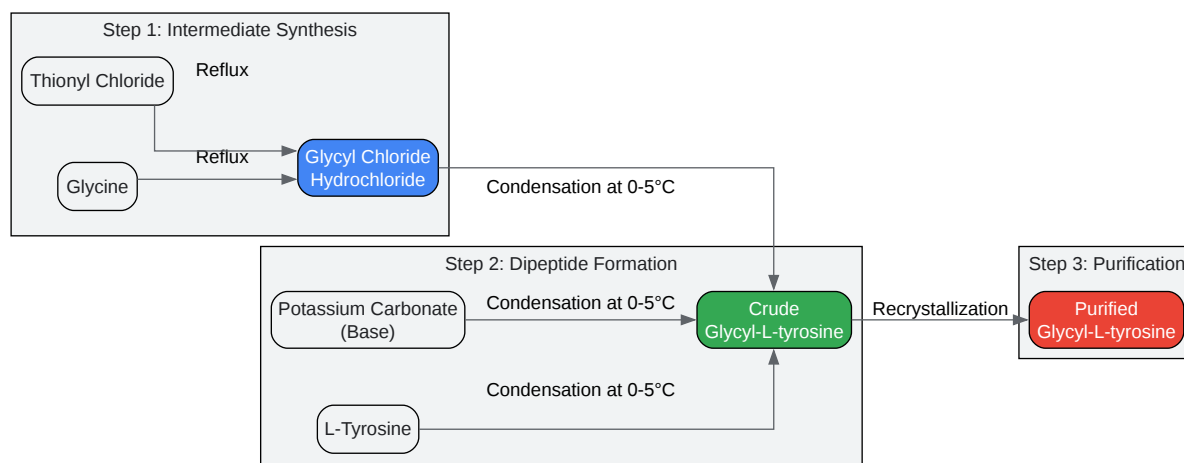
Methodology for an Enzymatic Assay:

- Prepare a stock solution of Glycyl-L-tyrosine in a suitable buffer (e.g., Tris-HCl).
- Prepare a working solution of Carboxypeptidase A in the same buffer.
- In a reaction vessel, combine the buffer and the Glycyl-L-tyrosine solution and pre-incubate at the desired temperature (e.g., 37°C).
- Initiate the reaction by adding the Carboxypeptidase A solution.
- Monitor the reaction over time by taking aliquots at various intervals.

- The rate of hydrolysis can be quantified by measuring the appearance of the product (L-tyrosine or glycine) using methods such as High-Performance Liquid Chromatography (HPLC).

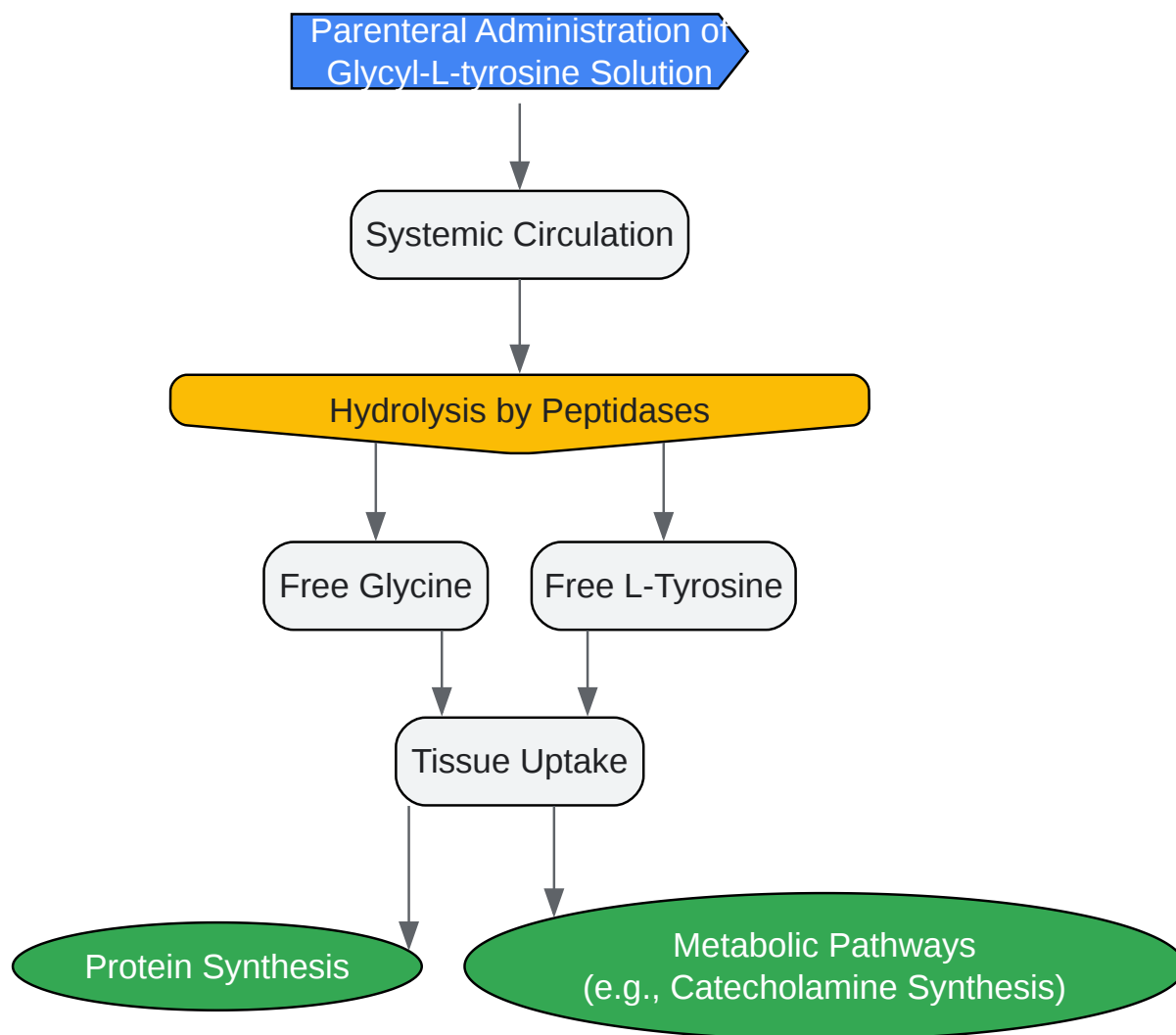
Visualizations of Workflows and Pathways

The following diagrams illustrate key processes involving Glycyl-L-tyrosine.



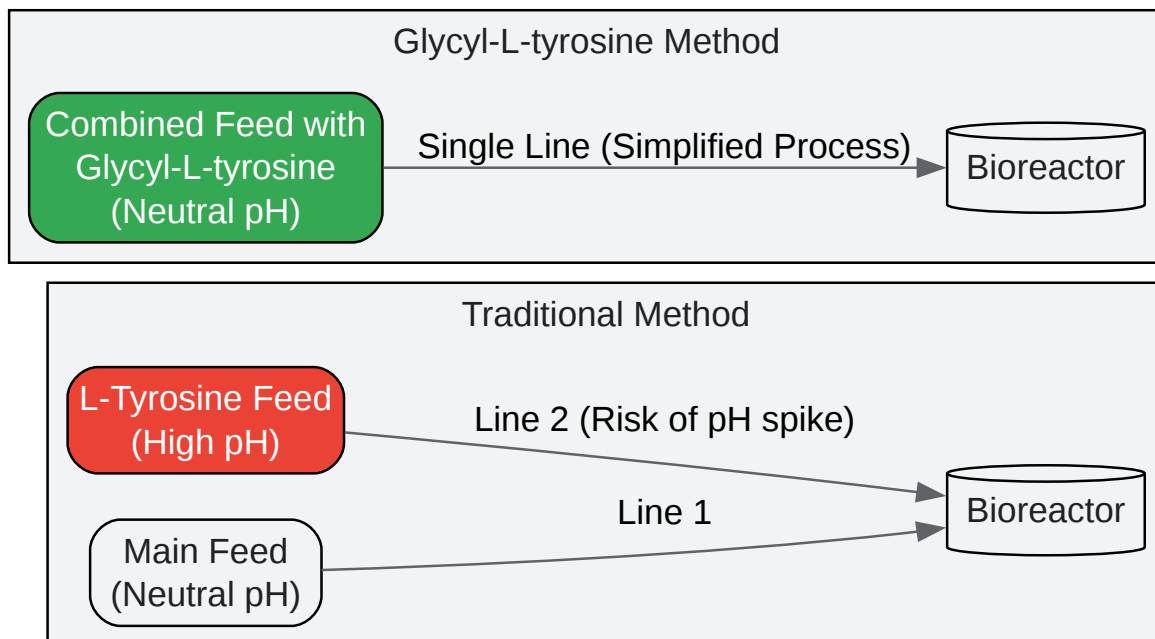
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Chemical Synthesis Workflow for Glycyl-L-tyrosine.



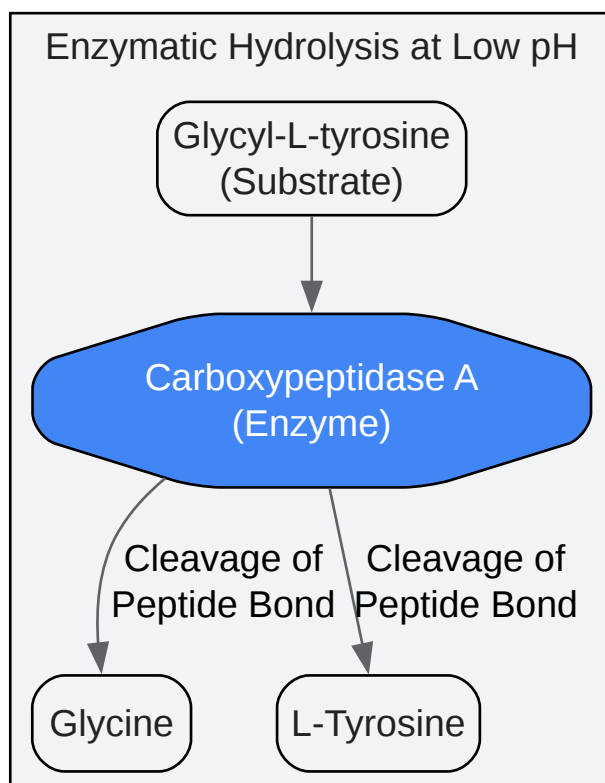
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Metabolic Pathway of Glycyl-L-tyrosine in Parenteral Nutrition.



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Workflow Advantage of Glycyl-L-tyrosine in Cell Culture.



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Enzymatic Hydrolysis of Glycyl-L-tyrosine.

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